

# Chemical structure and properties of Broflanilide

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## Compound of Interest

Compound Name: *Broflanilide*  
CAS No.: *207727-04-5*  
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## Broflanilide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Broflanilide** is a novel meta-diamide insecticide, representing a new class of chemistry with a unique mode of action. It is a potent, non-competitive antagonist of the insect  $\gamma$ -aminobutyric acid (GABA) receptor, exhibiting excellent efficacy against a wide range of chewing insect pests, including those resistant to other insecticide classes. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, synthesis, mode of action, metabolism, and toxicological profile of **broflanilide**. Detailed experimental protocols for its synthesis, residue analysis, and toxicity assessment are provided, alongside visualizations of key pathways and workflows to support further research and development.

### Chemical Structure and Identifiers

**Broflanilide** is characterized by a complex polycyclic structure containing bromine and fluorine atoms.

- IUPAC Name: 3-[benzoyl(methyl)amino]-N-[2-bromo-4-(1,1,1,2,3,3,3-heptafluoropropan-2-yl)-6-(trifluoromethyl)phenyl]-2-fluorobenzamide[1][2][3]
- CAS Number: 1207727-04-5[1][4][5]
- Molecular Formula: C<sub>25</sub>H<sub>14</sub>BrF<sub>11</sub>N<sub>2</sub>O<sub>2</sub>[1][4][6]
- Molecular Weight: 663.285 g/mol [1][7]
- Chemical Structure: (A 2D chemical structure image would be placed here in a full whitepaper)

## Physicochemical Properties

A summary of the key physicochemical properties of **broflanilide** is presented in Table 1.

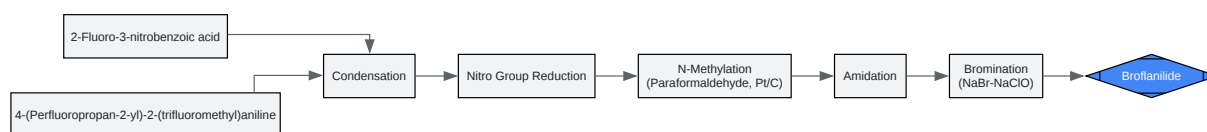
| Property                                   | Value                          | Conditions            | Reference |
|--------------------------------------------|--------------------------------|-----------------------|-----------|
| Physical State                             | White crystalline powder/solid | Room temperature      | [8]       |
| Melting Point                              | 154.0–155.5 °C                 | [8]                   |           |
| Boiling Point                              | 467.9 ± 45.0 °C                | Predicted at 760 mmHg | [7][9]    |
| Density                                    | 1.6 ± 0.1 g/cm <sup>3</sup>    | [9]                   |           |
| Vapor Pressure                             | 6.6 x 10 <sup>-11</sup> torr   | [10]                  |           |
| Water Solubility                           | 0.71 mg/L                      | 20°C                  | [10]      |
| LogP (Octanol-Water Partition Coefficient) | 5.2                            | pH 4 and 7            | [11]      |
| pKa                                        | 8.8                            | [12]                  |           |

## Synthesis of Broflanilide

The synthesis of **broflanilide** is a multi-step process. An efficient and scalable synthetic route has been developed, starting from 2-fluoro-3-nitrobenzoic acid and 4-(perfluoropropan-2-yl)-2-

(trifluoromethyl)aniline.[13] The key steps involve condensation, nitro group reduction, N-methylation, amidation, and subsequent bromination.[13]

## Synthetic Pathway



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Caption: A simplified workflow for the synthesis of **broflanilide**.

## Experimental Protocol for Synthesis

This protocol is a generalized representation based on described synthetic routes.[13][14]

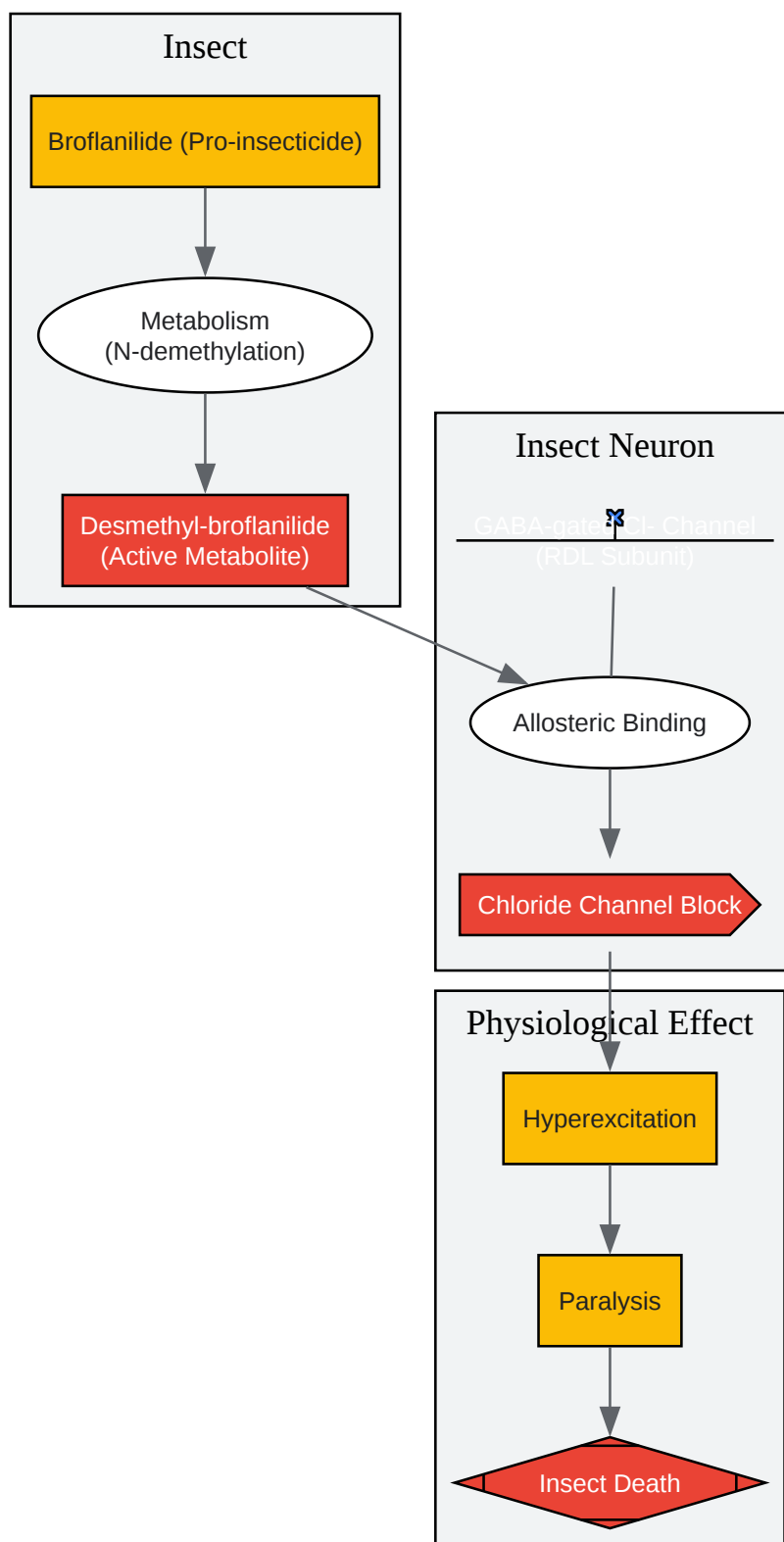
- **Condensation:** React 2-fluoro-3-nitrobenzoic acid with 4-(perfluoropropan-2-yl)-2-(trifluoromethyl)aniline in the presence of a suitable coupling agent and a non-nucleophilic base in an aprotic solvent.
- **Nitro Group Reduction:** The resulting nitro compound is reduced to the corresponding amine. This can be achieved using various reducing agents, such as stannous chloride in an acidic medium.
- **N-Methylation:** The amino group is selectively methylated. A method utilizing paraformaldehyde and a platinum-on-carbon (Pt/C) catalyst under a hydrogen atmosphere provides an efficient and industrially scalable approach.[13]
- **Amidation:** The methylated aniline is then acylated with benzoyl chloride in the presence of a base like pyridine to form the amide linkage.
- **Bromination:** The final step involves the selective bromination of the aromatic ring. A combination of sodium bromide (NaBr) and sodium hypochlorite (NaClO) can be used as the brominating agent.[13]

- Purification: The final product, **broflanilide**, can be purified by recrystallization from a suitable solvent system, such as aqueous methanol, to yield a high-purity crystalline solid.  
[13]

## Mode of Action

**Broflanilide** is a pro-insecticide that is metabolized in insects to its active form, desmethyl-**broflanilide**. [15][16][17] Desmethyl-**broflanilide** acts as a non-competitive antagonist of the insect GABA-gated chloride ion channel. [15][16] It binds to a novel allosteric site on the receptor, distinct from the binding sites of other GABA receptor antagonists like fipronil and cyclodienes. [15][17][18] This binding blocks the influx of chloride ions, leading to hyperexcitation of the insect's nervous system, convulsions, paralysis, and ultimately, death. [11][15] Due to its unique mode of action, **broflanilide** has been classified by the Insecticide Resistance Action Committee (IRAC) into a new group, Group 30. [11][19]

## Signaling Pathway



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Caption: Mode of action of **broflanilide** in insects.

## Metabolism

**Broflanilide** itself is a pro-insecticide and requires metabolic activation within the target insect to exert its toxic effects. The primary metabolic pathway is the N-demethylation of the benzamide nitrogen, which converts **broflanilide** into desmethyl-**broflanilide**.<sup>[15][16][17]</sup> This active metabolite is responsible for the insecticidal activity.

In mammals, **broflanilide** is also metabolized, but desmethyl-**broflanilide** shows weak activity against mammalian GABA receptors, contributing to the selective toxicity of the parent compound.<sup>[9]</sup>

## Toxicology

The toxicological profile of **broflanilide** has been evaluated in various organisms.

## Insecticidal Activity

**Broflanilide** exhibits high insecticidal activity against a broad spectrum of chewing pests, particularly lepidopteran larvae. A summary of its toxicity against various insect species is presented in Table 2.

| Insect Species                    | Assay Type          | LC <sub>50</sub>                                                 | Reference       |
|-----------------------------------|---------------------|------------------------------------------------------------------|-----------------|
| Spodoptera litura                 | Larvicidal assay    | 1.3 nM (IC <sub>50</sub> of desmethyl-broflanilide on RDL GABAR) | <sup>[9]</sup>  |
| Aphis gossypii                    | Leaf-dipping method | 0.20–1.48 µg/mL                                                  | <sup>[20]</sup> |
| Anopheles gambiae (Kisumu strain) | WHO bottle bioassay | 2.2 - 6.0 µg/bottle (discriminating concentration)               | <sup>[21]</sup> |

## Mammalian Toxicology

**Broflanilide** generally exhibits low acute oral toxicity to mammals.<sup>[22]</sup> The target organs for toxicity in mammals have been identified as the adrenal glands and ovaries in studies on rats, mice, and dogs.<sup>[23]</sup> There is no evidence of acute or subchronic neurotoxicity in rats.<sup>[23]</sup>

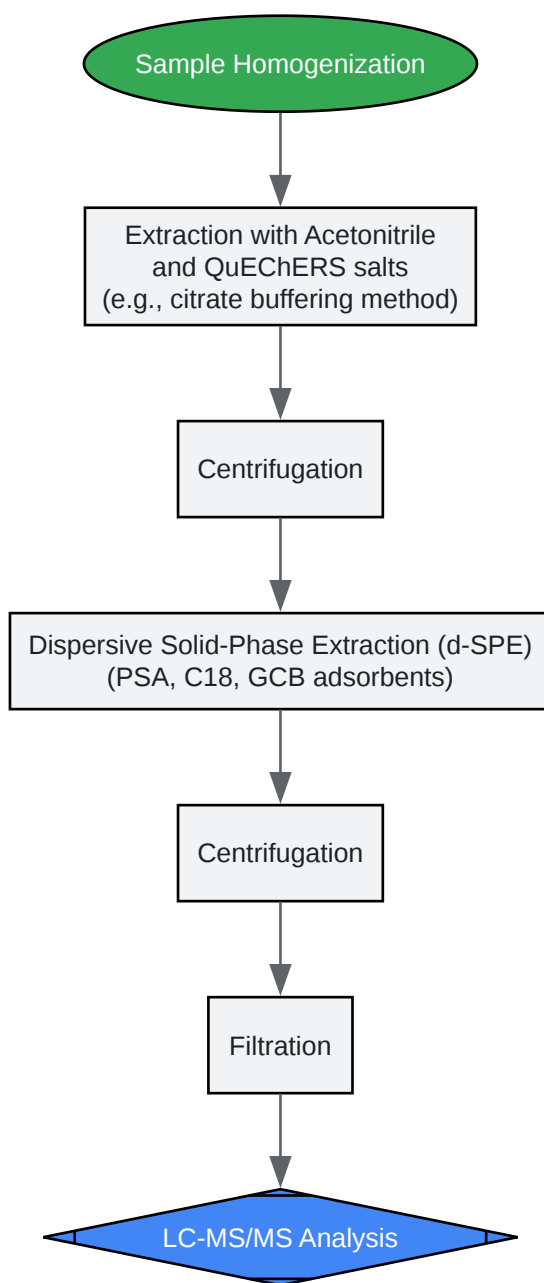
## Environmental Fate and Ecotoxicology

**Broflanilide** is persistent in both terrestrial and aquatic environments.<sup>[11]</sup> It has low mobility in soil, with runoff with eroded sediment and photodegradation in water being the major routes of dissipation.<sup>[11]</sup> **Broflanilide** is highly toxic to honey bees on an acute contact and oral basis.<sup>[11]</sup> It is also highly toxic to freshwater fish on an acute basis and has the potential for bioaccumulation.<sup>[11]</sup>

## Experimental Protocols

### Residue Analysis in Agricultural Produce (QuEChERS Method)

This protocol is based on the optimized QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method for the analysis of **broflanilide** and its metabolites in various crops, followed by LC-MS/MS.<sup>[4][11][18]</sup>



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Caption: Workflow for QuEChERS-based residue analysis of **broflanilide**.

- Sample Preparation: Homogenize a representative sample of the agricultural produce (e.g., 10-15 g).
- Extraction:
  - Place the homogenized sample into a 50 mL centrifuge tube.



- Add 10 mL of acetonitrile.
- Add the appropriate QuEChERS salt packet (e.g., for the citrate buffering method: 4 g  $\text{MgSO}_4$ , 1 g NaCl, 1 g trisodium citrate dihydrate, and 0.5 g disodium hydrogen citrate sesquihydrate).
- Shake vigorously for 1 minute.
- Centrifugation: Centrifuge the tube at a sufficient speed (e.g., 4000 rpm) for 5 minutes to separate the phases.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
  - Transfer an aliquot of the acetonitrile supernatant (e.g., 6 mL) to a 15 mL d-SPE tube containing a mixture of adsorbents (e.g., 900 mg  $\text{MgSO}_4$ , 150 mg primary secondary amine (PSA), and 150 mg C18). The specific adsorbents and their amounts may need to be optimized depending on the matrix.[\[11\]](#)
  - Vortex for 30 seconds.
- Second Centrifugation: Centrifuge the d-SPE tube (e.g., at 4000 rpm) for 5 minutes.
- Final Preparation: Take an aliquot of the cleaned-up extract, filter it through a 0.22  $\mu\text{m}$  syringe filter, and transfer it to an autosampler vial for LC-MS/MS analysis.
- LC-MS/MS Analysis:
  - Chromatographic Separation: Use a suitable C18 reversed-phase column. The mobile phase can consist of a gradient of water and methanol or acetonitrile, both containing a small amount of formic acid (e.g., 0.1%) to enhance ionization.
  - Mass Spectrometric Detection: Operate the mass spectrometer in multiple reaction monitoring (MRM) mode for high selectivity and sensitivity. Monitor for the specific precursor-to-product ion transitions for **broflanilide** and its metabolites.

## Insect Toxicity Bioassay (WHO Bottle Bioassay)

This protocol is a generalized procedure for determining the susceptibility of insects, such as mosquitoes, to **broflanilide** using the WHO bottle bioassay method.[\[20\]](#)[\[21\]](#)

- Preparation of Insecticide-Coated Bottles:
  - Prepare a stock solution of **broflanilide** in a suitable solvent (e.g., acetone).
  - Coat the inside of 250 mL glass bottles with 1 mL of the **broflanilide** solution at various concentrations. A control bottle should be coated with 1 mL of the solvent only.
  - Roll and rotate the bottles until the solvent has completely evaporated, leaving a uniform layer of the insecticide on the inner surface.
- Insect Exposure:
  - Introduce a known number of non-blood-fed female insects (e.g., 20-25 mosquitoes, 2-5 days old) into each bottle.
  - Record the knockdown of the insects at regular intervals for the first hour.
- Mortality Assessment:
  - After the exposure period (typically 1 hour), transfer the insects to recovery cups with access to a sugar solution.
  - Record mortality at 24, 48, and 72 hours post-exposure.
- Data Analysis:
  - Correct the mortality data using Abbott's formula if mortality is observed in the control group.
  - Use probit analysis to calculate the lethal concentrations (e.g.,  $LC_{50}$  and  $LC_{99}$ ) and their 95% confidence intervals.

## Conclusion

**Broflanilide** is a significant advancement in insecticide chemistry, offering a novel mode of action that is effective against a wide array of economically important pests, including those that have developed resistance to existing insecticides. Its unique properties and mechanism of action make it a valuable tool in integrated pest management and resistance management programs. The detailed information and protocols provided in this guide are intended to serve as a comprehensive resource for researchers and professionals in the fields of agrochemistry, entomology, and drug development, facilitating further investigation and application of this promising insecticide.

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